

Proper Disposal of HS-276: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: HS-276
CAS No.: 2767422-72-8
Cat. No.: B10830264

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For immediate release: This document provides essential guidance on the proper disposal procedures for the research chemical **HS-276** (CAS Number: 2767422-72-8). Adherence to these protocols is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This information is intended for researchers, scientists, and drug development professionals who handle this compound.

HS-276 is a potent and selective TAK1 inhibitor used in preclinical research.[1] While some supplier safety data sheets (SDS) may indicate that small quantities can be disposed of as household waste, it is imperative for laboratory personnel to follow best practices for chemical waste management due to the compound's biological activity and the potential for unknown hazards.[2] All chemicals, including those not officially classified as hazardous, should be handled with caution.[2]

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses, gloves, and a lab coat. Handle **HS-276** in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols. In

case of a spill, absorb the material with an inert substance and collect it in a sealed container for disposal as chemical waste.

Step-by-Step Disposal Procedures

The recommended procedure for the disposal of **HS-276** and its associated waste is to treat it as chemical waste. This conservative approach ensures the safety of all personnel and the protection of the environment.

1. Waste Segregation and Collection:

- **Solid HS-276 Waste:** Collect any unused or waste **HS-276** powder in a clearly labeled, sealed container. The container should be compatible with the chemical and properly marked as "Hazardous Waste" or "Chemical Waste" in accordance with your institution's and local regulations.
- **Contaminated Labware:** Disposable items such as pipette tips, tubes, and gloves that have come into contact with **HS-276** should be collected in a designated, sealed waste container.
- **Solutions of HS-276:** Given its sparse solubility in DMSO, any solutions containing **HS-276** should be collected in a labeled, sealed container designated for liquid chemical waste. Do not dispose of **HS-276** solutions down the drain.

2. Container Labeling:

All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste" or "Chemical Waste"
- The full chemical name: **HS-276**
- The CAS Number: 2767422-72-8
- The primary hazards associated with the compound (if known)
- The date the waste was first added to the container

3. Storage of Chemical Waste:

Store the sealed and labeled waste containers in a designated and secure satellite accumulation area within the laboratory. This area should be away from general laboratory traffic and incompatible chemicals.

4. Disposal of Empty Containers:

Empty containers that once held **HS-276** should be managed according to your institution's guidelines. For containers that held a solid, ensure all powder has been removed. For containers that held a solution, they may need to be triple-rinsed with a suitable solvent. The rinsate from this process must be collected and disposed of as liquid chemical waste.

5. Arranging for Professional Disposal:

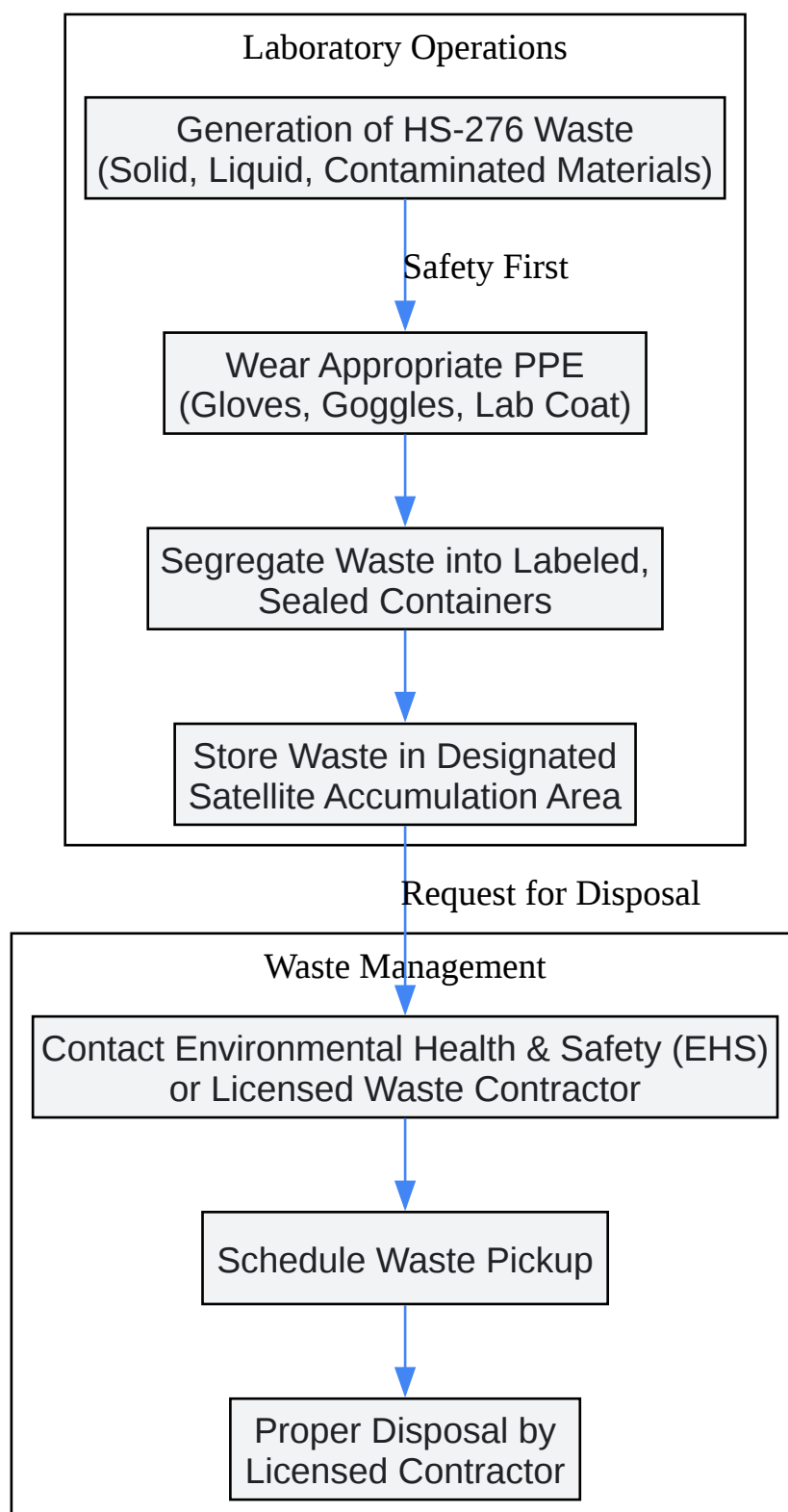
Do not dispose of **HS-276** with general laboratory or household trash. Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the collected waste.

Quantitative Data Summary

Property	Value	Reference
CAS Number	2767422-72-8	[1]
Molecular Formula	C ₂₄ H ₂₉ N ₅ O ₂	[1]
Formulation	A solid	[1]
Solubility	Sparingly soluble in DMSO	[1]

Disposal Workflow Diagram

The following diagram illustrates the recommended workflow for the proper disposal of **HS-276**.



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Caption: **HS-276** Disposal Workflow.

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References

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